

Commercial Suppliers and Technical Applications of Tolfenamic Acid-(benzoic ring-13C6)

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Compound of Interest

Compound Name: Tolfenamic acid-13C6

Cat. No.: B602594

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of Tolfenamic acid-(benzoic ring-13C6), a stable isotope-labeled internal standard crucial for quantitative bioanalytical studies. This document outlines key product specifications from various suppliers, details a published experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and presents visual workflows to facilitate its integration into research and development pipelines.

Introduction to Tolfenamic Acid-(benzoic ring-13C6)

Tolfenamic acid is a non-steroidal anti-inflammatory drug (NSAID) belonging to the fenamate class. Its isotopically labeled counterpart, Tolfenamic acid-(benzoic ring-13C6), serves as an ideal internal standard for bioanalytical methods. The incorporation of six carbon-13 atoms in the benzoic ring results in a mass shift of +6 Da, allowing for clear differentiation from the unlabeled analyte in mass spectrometry-based assays. This ensures accurate and precise quantification of tolfenamic acid in complex biological matrices by correcting for variability in sample preparation and instrument response.

Commercial Supplier and Product Specifications

Several commercial suppliers offer Tolfenamic acid-(benzoic ring-13C6) as an analytical standard. The following table summarizes the available quantitative data from prominent vendors. Researchers are advised to request a certificate of analysis (CoA) for lot-specific details.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Chemical Purity	Isotopic Purity	Available Formats
MedChemExpress	Tolfenamic acid-13C6	1420043-61-3	$^{13}\text{C}_6\text{C}_8\text{H}_7\text{ClNO}_2$	267.72	99.7% [1]	Not specified	Neat solid (inquire for sizes)
Sigma-Aldrich (VETRA NAL®)	Tolfenamic acid-(benzoic ring-13C6)	1420043-61-3	$^{13}\text{C}_6\text{C}_8\text{H}_7\text{ClNO}_2$	267.66	Analytical Standard	Not specified	Neat solid (inquire for sizes)
WITEGA Laboratorien	Tolfenamic acid-13C6	1420043-61-3	Not specified	Not specified	High-Purity Reference Standard [2]	Not specified	10 mg, 25 mg [2]
BOC Sciences	Tolfenamic acid-[13C6]	1420043-61-3	$\text{C}_8[^{13}\text{C}]_6\text{H}_7^{12}\text{ClNO}_2$	267.66	Not specified	Not specified	Inquire for sizes
HPC Standards GmbH	13C6-Tolfenamic acid	1420043-61-3	$(^{13}\text{C})_6\text{C}_8\text{H}_7^{12}\text{ClNO}_2$	Not specified	Not specified	Not specified	10 mg (solid), 1 mL (100 µg/mL in Acetonitrile) [3]

Experimental Protocol: Quantification of Tolfenamic Acid in Biological Matrices using LC-MS/MS

The following protocol is adapted from a published method for the determination of 21 non-steroidal anti-inflammatory drugs, including tolfenamic acid, in animal milk and muscle, which utilized **Tolfenamic acid-13C6** from Witega (Germany) as an internal standard.^[4]

Standard and Sample Preparation

- **Stock Solutions:** Prepare individual stock solutions of unlabeled tolfenamic acid and **Tolfenamic acid-13C6** in methanol at a concentration of 1 mg/mL. These are stable for 12 months when stored at -18°C.
- **Working Standard Solutions:** Dilute the stock solutions with methanol to prepare working standard solutions at a concentration of 100 µg/mL. These are stable for 6 months.
- **Internal Standard Working Solution:** Prepare a mixed internal standard solution containing **Tolfenamic acid-13C6** at a concentration of 2 µg/mL.
- **Sample Preparation (Milk):**
 - To 5 mL of milk in a 50 mL polypropylene tube, add 10 µL of the internal standard working solution (2 µg/mL).
 - Add 10 mL of acetonitrile and vortex for 1 minute.
 - Add 2 g of ammonium acetate, vortex for 1 minute, and centrifuge for 10 minutes at -20°C (4500 rpm).
 - Transfer the upper layer to a 15 mL polypropylene tube containing 1 g of C18 bulk sorbent and vortex for 1 minute.
 - Centrifuge for 3 minutes at room temperature (4500 rpm).
 - Transfer 6 mL of the supernatant to a new tube, evaporate to dryness under a stream of nitrogen.

- Reconstitute the residue in 0.2 mL of DMSO, centrifuge for 10 minutes at 14,500 rpm, and transfer to an autosampler vial for LC-MS/MS analysis.

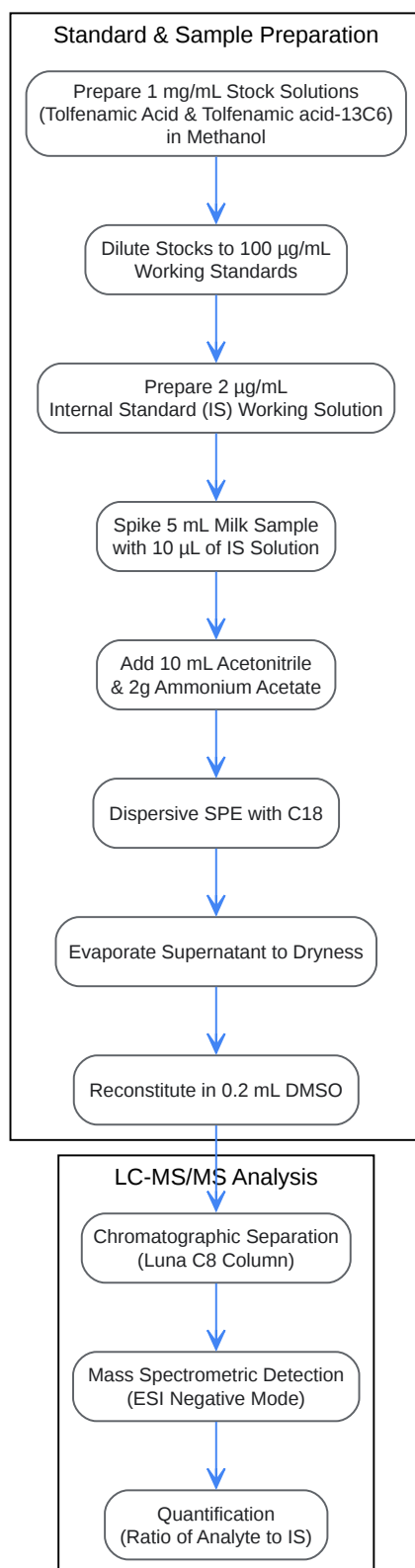
LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC):
 - Column: Luna C8 (3 μ m, 2.1 \times 150 mm) with a C8 guard column.
 - Mobile Phase A: Methanol/Acetonitrile (8 + 2, v/v).
 - Mobile Phase B: 0.01 M ammonium formate, pH 5.0.
 - Gradient:
 - 0-6 min: 10% A, 90% B
 - 7-11 min: Increase to 60% A
 - Post-run: Re-equilibrate to initial conditions.
 - Flow Rate: 0.2 mL/min.
 - Injection Volume: 10 μ L.
 - Column Temperature: 40°C.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), negative mode for tolfenamic acid.
 - Capillary Temperature: 275°C.
 - Vaporizer Temperature: 450°C.
 - Sheath Gas Pressure: 45 units.
 - Auxiliary Valve Flow: 30 units.

- Monitored Transitions: Specific precursor and product ions for both tolfenamic acid and **Tolfenamic acid-13C6** should be optimized by direct infusion.

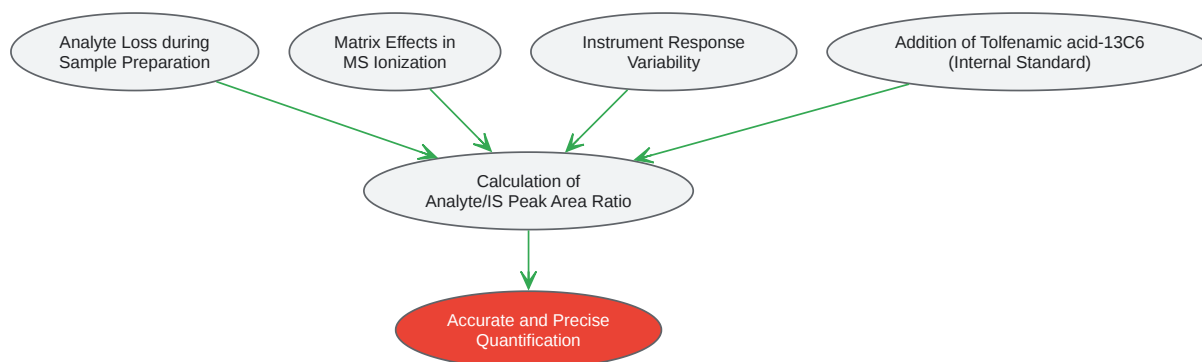
Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key processes involved in the utilization of Tolfenamic acid-(benzoic ring-13C6).



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Fig. 1: Sample Preparation and Analysis Workflow



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Fig. 2: Role of Internal Standard in Bioanalysis

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